

Application Notes and Protocols: Elucidating Ldh-IN-1 Resistance Mechanisms Using CRISPR-Cas9

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Compound of Interest

Compound Name: *Ldh-IN-1*

Cat. No.: *B10800871*

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Introduction

Lactate dehydrogenase (LDH) is a critical enzyme in anaerobic glycolysis, catalyzing the conversion of pyruvate to lactate.^{[1][2]} In many cancer cells, which exhibit a high glycolytic rate even in the presence of oxygen (the Warburg effect), LDH plays a pivotal role in regenerating NAD⁺ to sustain glycolysis and support rapid cell proliferation.^{[3][4]} This dependency makes LDH an attractive target for cancer therapy. **Ldh-IN-1** is a small molecule inhibitor of LDH, and understanding the potential mechanisms by which cancer cells develop resistance to it is crucial for its clinical development and for designing effective combination therapies.

This application note provides a detailed framework for utilizing CRISPR-Cas9 genome-wide screening to identify and validate genes that, when knocked out, confer resistance to **Ldh-IN-1**.

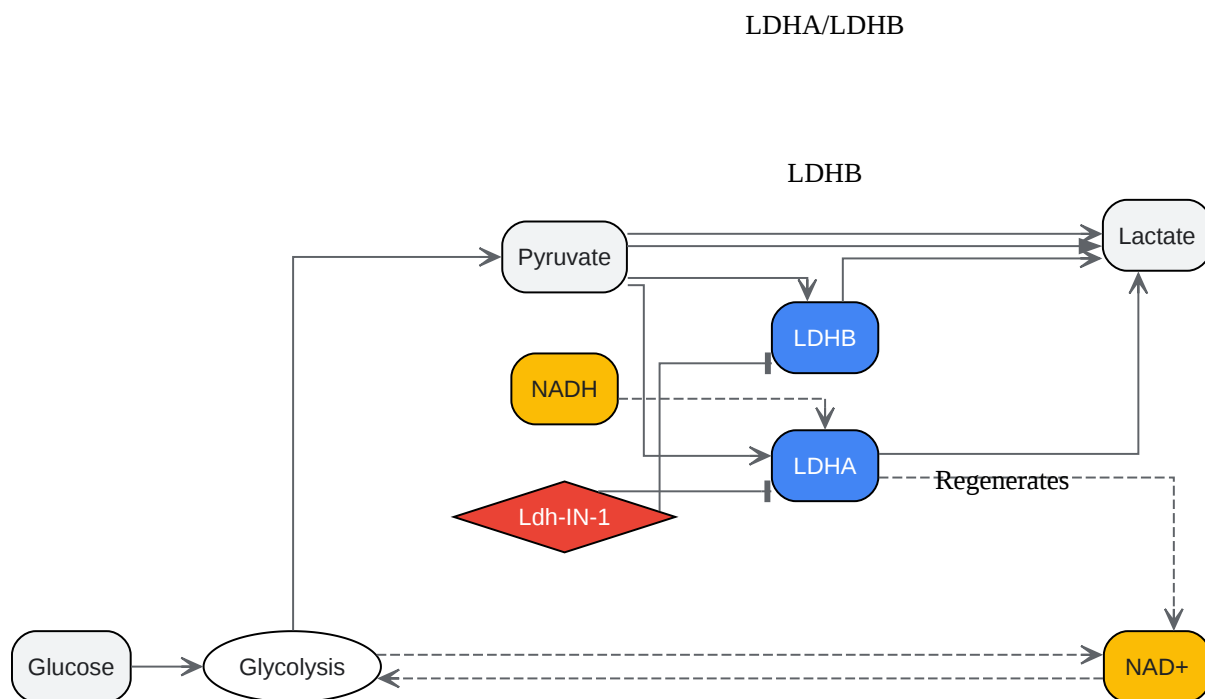
Data Presentation: Potency of LDH Inhibitors

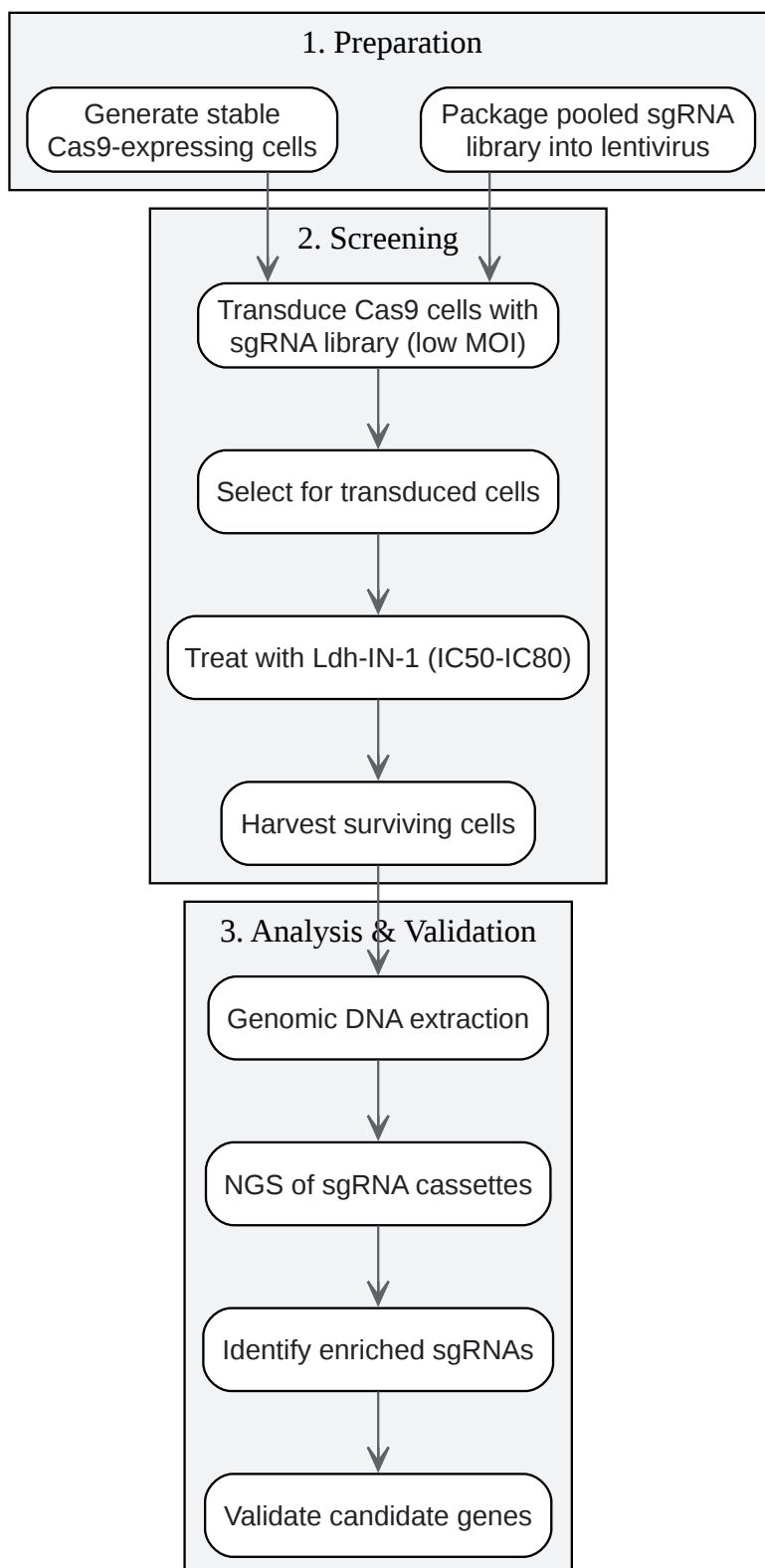
While specific IC50 values for **Ldh-IN-1** are not extensively documented in public literature, the following table presents data for other known LDH inhibitors to provide a reference for expected potencies and aid in the design of screening concentrations for **Ldh-IN-1**. It is imperative to experimentally determine the IC50 of **Ldh-IN-1** in the selected cell line prior to initiating a CRISPR screen.

Inhibitor	Target(s)	IC50 Value	Cell Line(s)	Reference
GSK2837808A	LDHA	2.6 nM	Biochemical Assay	[5]
GNE-140	LDHA/LDHB	59.9 nM	Biochemical Assay	[5]
Compound 7	LDHA	0.36 μ M	Biochemical Assay	[6]
NCGC00420737	LDHA/LDHB	EC50 ~1-4 μ M	NCI-237UTSW, TPC-1	[7]
(R)-GNE-140	LDHA/LDHB	EC50 ~1-8 μ M	NCI-237UTSW	[7]
Compound 2	LDHA	13.63 μ M	Biochemical Assay	[5]
Compound 10	LDHA	47.2 μ M	Biochemical Assay	[5]

Signaling Pathways and Experimental Workflow

Lactate Dehydrogenase and Glycolysis Signaling Pathway





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